

An In-depth Technical Guide to the ERK5 Inhibitor XMD8-92

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Compound of Interest

Compound Name: *Erk5-IN-3*
Cat. No.: *B12392110*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological characterization of the potent ERK5 inhibitor, XMD8-92. Due to the limited public information available for a compound specifically named "**Erk5-IN-3**," this document focuses on XMD8-92, a well-characterized and widely used inhibitor of ERK5, as a representative compound for in-depth analysis.

Discovery and Rationale

Extracellular signal-regulated kinase 5 (ERK5), also known as Big Mitogen-activated Protein Kinase 1 (BMK1), is a key component of a distinct mitogen-activated protein kinase (MAPK) signaling cascade.[1] This pathway is activated by a variety of stimuli, including growth factors and cellular stress, and plays a crucial role in cell proliferation, differentiation, survival, and angiogenesis.[2] Dysregulation of the ERK5 signaling pathway has been implicated in various diseases, most notably in cancer, making it an attractive target for therapeutic intervention.

The discovery of XMD8-92 stemmed from a structure-activity relationship (SAR)-guided optimization of a benzo[e]pyrimido-[5,4-b]diazepine-6(11H)-one scaffold, which was identified

as a novel inhibitor of ERK5.[3] This effort led to the development of XMD8-92 as a potent and selective inhibitor of ERK5.[4]

Chemical Synthesis

While a detailed, step-by-step synthesis protocol for XMD8-92 is not publicly available in the reviewed literature, the general approach involves the construction of the core pyrimido[4,5-b][3][5]benzodiazepine ring system. Synthetic strategies for similar heterocyclic structures often involve intramolecular cyclization reactions. For instance, one reported method for a related 4-chloro-pyrimido[4,5-b][3][5]benzodiazepine core involves an intramolecular Friedel-Crafts cyclization of a 5-amino-4-(N-substituted)anilino-6-chloropyrimidine with a carboxylic acid derivative.[6][7] Subsequent nucleophilic substitution reactions can then be employed to introduce further diversity at various positions on the core structure.[6]

The chemical structure of XMD8-92 is 2-[[2-Ethoxy-4-(4-hydroxy-1-piperidinyl)phenyl]amino]-5,11-dihydro-5,11-dimethyl-6H-pyrimido[4,5-b][3][5]benzodiazepin-6-one.[8] The synthesis would likely culminate in the coupling of the substituted aniline moiety to the 2-position of the pyrimido[4,5-b][3][5]benzodiazepin-6-one core.

Mechanism of Action

XMD8-92 is an ATP-competitive inhibitor of the ERK5 kinase domain.[9] It binds to the ATP-binding pocket of ERK5, preventing the phosphorylation of its downstream substrates.[4] Notably, XMD8-92 has also been identified as a potent inhibitor of Bromodomain-containing protein 4 (BRD4), an epigenetic reader, which contributes to its biological activity profile.[5][7][10]

Quantitative Biological Data

The biological activity of XMD8-92 has been characterized through various biochemical and cellular assays. The key quantitative data are summarized in the tables below.

Target	Assay Type	Value	Reference
ERK5 (BMK1)	Dissociation Constant (Kd)	80 nM	[5] [10]
BRD4	Dissociation Constant (Kd)	170 nM / 190 nM	[5] [8] [10]
DCAMKL2	Dissociation Constant (Kd)	190 nM	[8]
PLK4	Dissociation Constant (Kd)	600 nM	[8]
TNK1	Dissociation Constant (Kd)	890 nM	[8]
ERK5	Cellular IC50 (EGF-induced activation)	240 nM	[11]
ERK5	Cellular IC50 (KiNativ profiling in HeLa cells)	1.5 μ M	[4]
TNK1	Cellular IC50 (KiNativ profiling in HeLa cells)	10 μ M	[4]
ACK1 (TNK2)	Cellular IC50 (KiNativ profiling in HeLa cells)	18 μ M	[4]

Table 1: Biochemical and Cellular Potency of XMD8-92

Cell Line	Assay	Endpoint	Result	Reference
HeLa, A549	Western Blot	p21 expression	Significantly induced	[12]
HMEC, various cancer cells	Proliferation Assay	Inhibition of proliferation	Effective inhibition (0-5 μ M)	[12]
AsPC-1 (pancreatic cancer)	Proliferation Assay	Inhibition of proliferation	Dose-dependent inhibition	[13]
Kasumi-1, HL-60 (AML)	Apoptosis Assay	Increased apoptosis	Observed	[14]
Human or syngeneic mouse tumors	In vivo xenograft	Tumor growth inhibition	Significant inhibition (50 mg/kg i.p.)	[5][10]

Table 2: Cellular and In Vivo Activity of XMD8-92

Experimental Protocols

Biochemical Assays

5.1.1. ERK5 Kinase Activity Assay (Radiometric)

This protocol is a general method for determining kinase activity and can be adapted for ERK5.

- Principle: Measures the transfer of a radiolabeled phosphate from [γ - 33 P]ATP to a specific substrate by the kinase.
- Materials:
 - Recombinant human ERK5 (e.g., SignalChem)[15]
 - Substrate peptide (e.g., RBER-CHKtide)[16]
 - [γ - 33 P]ATP

- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT)
- XMD8-92 (or other inhibitors)
- Phosphocellulose paper
- Scintillation counter
- Procedure:
 - Prepare a reaction mixture containing kinase assay buffer, the substrate peptide, and recombinant ERK5 enzyme.
 - Add serial dilutions of XMD8-92 or vehicle (DMSO) to the reaction mixture.
 - Initiate the reaction by adding [γ -³³P]ATP.
 - Incubate the reaction at 30°C for a predetermined time within the linear range of the assay.
 - Stop the reaction by spotting a portion of the reaction mixture onto phosphocellulose paper.
 - Wash the phosphocellulose paper extensively to remove unincorporated [γ -³³P]ATP.
 - Quantify the incorporated radioactivity using a scintillation counter.
 - Calculate the percent inhibition for each inhibitor concentration and determine the IC₅₀ value.

5.1.2. BRD4 Binding Assay (AlphaScreen)

This protocol describes a common method for assessing the binding of inhibitors to bromodomains.^{[5][12]}

- Principle: A bead-based proximity assay where binding of a biotinylated ligand to a His-tagged BRD4 brings streptavidin-coated donor beads and nickel-chelate acceptor beads into

close proximity, generating a luminescent signal.^[5] Inhibitors that disrupt this interaction cause a decrease in the signal.

- Materials:
 - His-tagged recombinant BRD4 bromodomain (BD1 or BD2)
 - Biotinylated histone H4 peptide (acetylated) or a biotinylated small molecule ligand (e.g., Bio-JQ1)^[5]
 - Streptavidin-coated donor beads (PerkinElmer)
 - Nickel chelate (Ni-NTA) acceptor beads (PerkinElmer)^[3]
 - Assay buffer (e.g., 50 mM HEPES, 100 mM NaCl, 0.1% BSA, pH 7.4, supplemented with 0.05% CHAPS)^[9]
 - XMD8-92 (or other inhibitors)
 - 384-well microplates
 - AlphaScreen-capable plate reader
- Procedure:
 - Add assay buffer containing the His-tagged BRD4 protein to the wells of a 384-well plate.
 - Add serial dilutions of XMD8-92 or vehicle (DMSO).
 - Add the biotinylated ligand.
 - Incubate at room temperature to allow for binding equilibration.
 - Add the acceptor beads and incubate.
 - Add the donor beads and incubate in the dark.
 - Read the plate on an AlphaScreen-capable plate reader.

- Calculate the percent inhibition for each inhibitor concentration and determine the IC50 value.

Cellular Assays

5.2.1. MEF2C Reporter Assay for ERK5 Activity

This assay measures the transcriptional activity of MEF2C, a downstream target of ERK5.[\[14\]](#)

- Principle: Cells are co-transfected with a reporter plasmid containing a luciferase gene under the control of MEF2 binding elements, an expression vector for MEF2C, and expression vectors for ERK5 and a constitutively active upstream kinase (MEK5DD) to drive the pathway. Inhibition of ERK5 activity by a compound like XMD8-92 results in a decrease in luciferase expression.
- Materials:
 - HEK293 cells (or other suitable cell line)
 - Cell culture medium and supplements
 - Reporter plasmid (e.g., pG5E1bLUC with MEF2 binding sites)
 - Expression vector for MEF2C (e.g., GAL4-MEF2C)[\[8\]](#)
 - Expression vector for HA-tagged ERK5[\[8\]](#)
 - Expression vector for constitutively active MEK5 (MEK5DD)
 - Control reporter plasmid (e.g., Renilla luciferase for normalization)
 - Transfection reagent
 - XMD8-92 (or other inhibitors)
 - Luciferase assay reagent
 - Luminometer

- Procedure:
 - Seed cells in a multi-well plate.
 - Co-transfect the cells with the reporter and expression plasmids.
 - After transfection, treat the cells with serial dilutions of XMD8-92 or vehicle (DMSO).
 - Incubate for a specified period (e.g., 24 hours).
 - Lyse the cells and measure both firefly and Renilla luciferase activities using a luminometer.
 - Normalize the firefly luciferase activity to the Renilla luciferase activity.
 - Calculate the percent inhibition of MEF2C-driven transcription and determine the IC50 value.

5.2.2. Western Blot for Downstream Target Phosphorylation

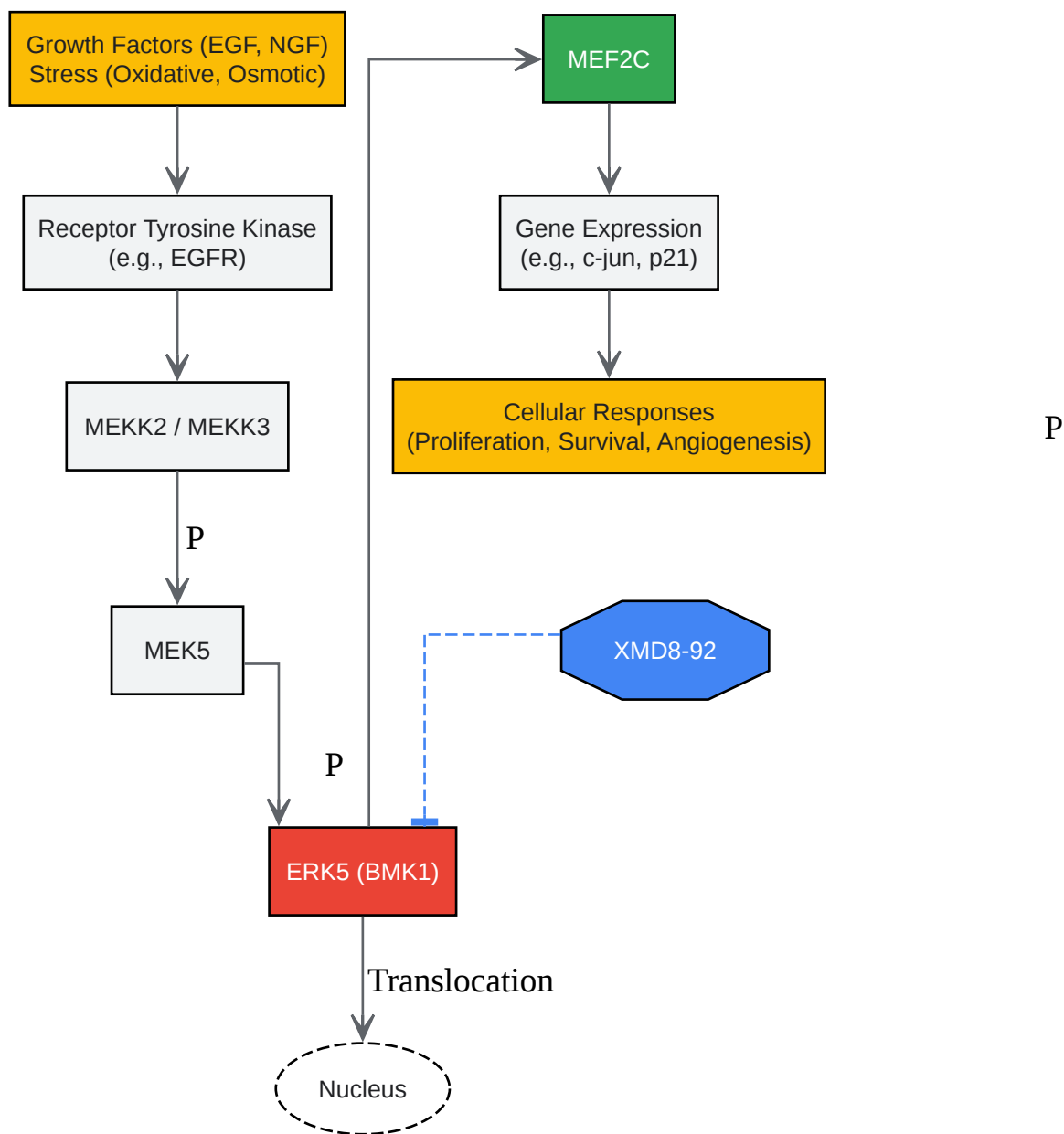
This method assesses the phosphorylation status of ERK5 downstream targets.

- Principle: Cells are treated with an agonist to stimulate the ERK5 pathway in the presence or absence of an inhibitor. Cell lysates are then analyzed by Western blotting using antibodies specific for the phosphorylated forms of downstream proteins.
- Materials:
 - Cell line of interest (e.g., HeLa, A549)
 - Cell culture medium and supplements
 - Agonist (e.g., EGF, serum)
 - XMD8-92 (or other inhibitors)
 - Lysis buffer
 - Protein quantification assay (e.g., BCA)

- SDS-PAGE gels, electrophoresis and transfer apparatus
- Primary antibodies (e.g., anti-phospho-ERK5, anti-ERK5, anti-p21, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system
- Procedure:
 - Seed cells and grow to confluence.
 - Serum-starve the cells to reduce basal signaling.
 - Pre-treat the cells with serial dilutions of XMD8-92 or vehicle (DMSO).
 - Stimulate the cells with an agonist for a short period.
 - Lyse the cells and quantify protein concentration.
 - Separate equal amounts of protein by SDS-PAGE and transfer to a membrane.
 - Probe the membrane with primary antibodies against the phosphorylated and total forms of the proteins of interest.
 - Incubate with HRP-conjugated secondary antibodies.
 - Detect the signal using a chemiluminescent substrate and an imaging system.
 - Quantify the band intensities to determine the effect of the inhibitor on protein phosphorylation.

Signaling Pathways and Experimental Workflows

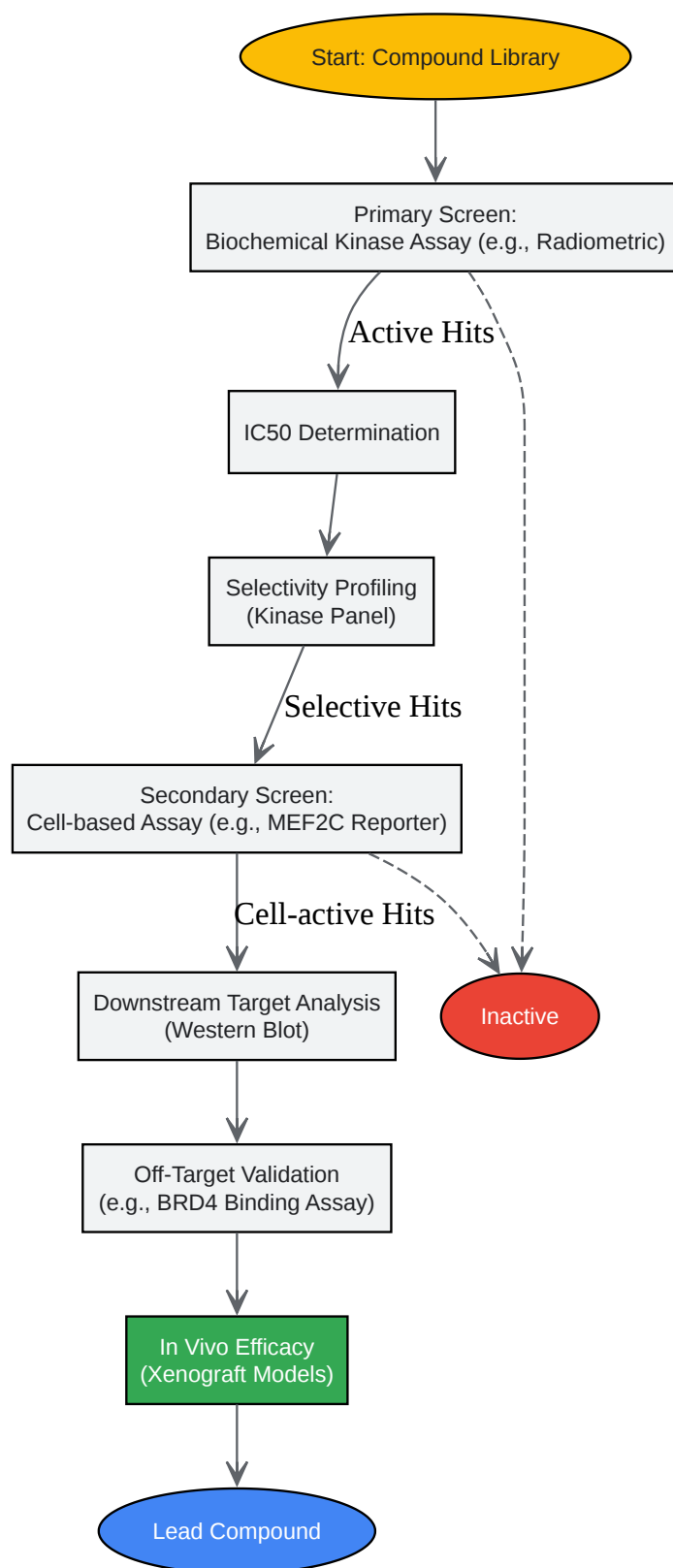
ERK5 Signaling Pathway



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Caption: Simplified ERK5 signaling pathway and the point of inhibition by XMD8-92.

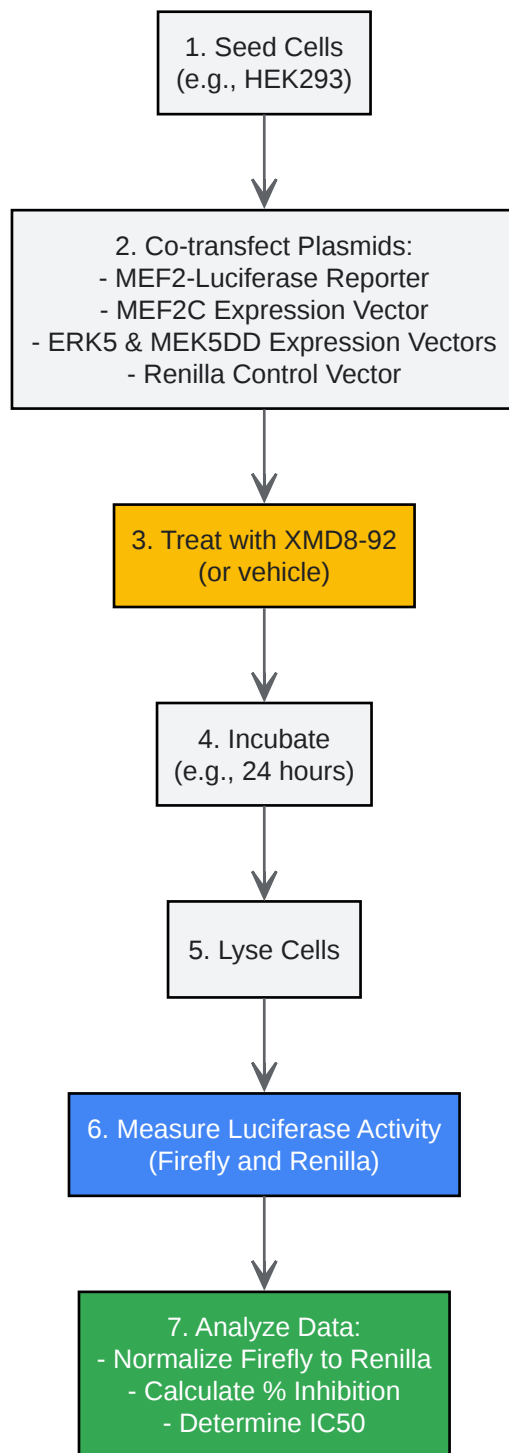
Kinase Inhibitor Screening Workflow



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Caption: General workflow for the discovery and validation of a kinase inhibitor.

MEF2C Reporter Assay Workflow



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Caption: Step-by-step workflow for the MEF2C luciferase reporter assay.

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